

# Technical Guide: 1-Chlorononane (CAS No. 2473-01-0)

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## Compound of Interest

Compound Name: 1-Chlorononane

CAS No.: 70776-06-6

Cat. No.: B7799559

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## Introduction

**1-Chlorononane** (n-nonyl chloride), with CAS Registry Number 2473-01-0, is a primary alkyl chloride. It is a colorless liquid that serves as a versatile intermediate and building block in organic synthesis.<sup>[1][2]</sup> Its linear nine-carbon chain and terminal chlorine atom make it a valuable reagent for introducing the nonyl group into molecules through various chemical transformations, particularly nucleophilic substitution reactions.<sup>[2]</sup> This guide provides a comprehensive overview of its chemical and physical properties, spectroscopic data, and safety information, tailored for a technical audience.

## Chemical and Physical Properties

**1-Chlorononane** is a combustible, colorless liquid, often with a faint, sweet odor.<sup>[1][3]</sup> It is generally insoluble in water but soluble in many organic solvents.<sup>[1][3]</sup> The key physicochemical properties are summarized below.

Table 1: Physicochemical Properties of **1-Chlorononane**

Property	Value	Reference(s)
CAS Number	2473-01-0	[4]
Molecular Formula	C <sub>9</sub> H <sub>19</sub> Cl	[4][5]
Molecular Weight	162.70 g/mol	[4][6][7]
Appearance	Colorless to almost colorless clear liquid	[1]
Density	0.87 g/mL at 25°C	[5]
Boiling Point	202-204 °C	[3][5]
Melting Point	-39.4 °C	[5]
Flash Point	166 °F (74.4 °C)	[5]
Refractive Index (n <sub>20</sub> /D)	1.436	[5]
Vapor Pressure	0.394 mmHg at 25°C	[5]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1-chlorononane**. Various spectroscopic data are publicly available.[8]

Table 2: Spectroscopic Data for **1-Chlorononane**

Technique	Data Availability and Key Features	Reference(s)
$^1\text{H}$ NMR	Spectra available in databases. Key signals include a triplet around 3.5 ppm for the $-\text{CH}_2\text{Cl}$ protons.	[1][8][9]
$^{13}\text{C}$ NMR	Spectra available. The carbon attached to chlorine ( $-\text{CH}_2\text{Cl}$ ) shows a characteristic signal around 45 ppm.	[1][8]
Mass Spectrometry (MS)	GC-MS data available. Characteristic fragmentation patterns can be observed.	[4][7][8]
Infrared (IR) Spectroscopy	FTIR spectra available, showing C-H stretching and C-Cl stretching vibrations.	[1][4][8]
Raman Spectroscopy	Data available in spectral databases.	[1][4][8]

## Reactivity and Applications

As a primary alkyl halide, **1-chlorononane** is an important raw material and intermediate in the chemical industry.[2][10]

- **Nucleophilic Substitution:** The terminal chlorine atom is a good leaving group, making it susceptible to nucleophilic substitution reactions. This allows for the synthesis of a wide range of derivatives, such as ethers, esters, amines, and other functionalized nonane derivatives.[2]
- **Synthesis Intermediate:** It is a key starting material for producing more complex molecules. [2] Its applications extend to the synthesis of surfactants, lubricants, plasticizers, pharmaceuticals, and agrochemicals.[1] For example, it has been used in the synthesis of affinity labeling probes for biochemical studies.[11]

## Safety and Handling

**1-Chlorononane** presents moderate hazards and requires careful handling in a laboratory or industrial setting.

## Hazard Identification

According to the Globally Harmonized System (GHS), **1-chlorononane** is classified as follows:

- Skin Irritation (Category 2): Causes skin irritation.[1][4]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[1][4]
- Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation: May cause respiratory irritation.[1][4]

Table 3: GHS Hazard and Precautionary Statements

Code	Statement	Reference(s)
H315	Causes skin irritation	[1][4]
H319	Causes serious eye irritation	[1][4]
H335	May cause respiratory irritation	[1][4]
P261	Avoid breathing dust/fume/gas/mist/vapors/spray	[1]
P264	Wash skin thoroughly after handling	[1]
P280	Wear protective gloves/protective clothing/eye protection/face protection	[3]
P302+P352	IF ON SKIN: Wash with plenty of water	[1]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	
P403+P233	Store in a well-ventilated place. Keep container tightly closed	[1]

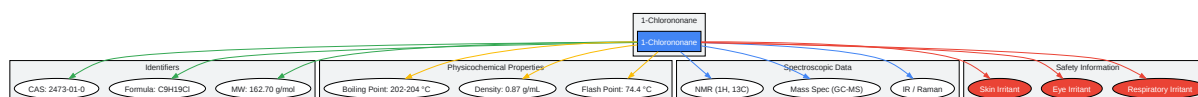
## Handling and Storage

- Handling: Handle in accordance with good industrial hygiene and safety practices.[3] Use in a well-ventilated area and avoid contact with skin, eyes, and clothing.[3][10] Keep away from open flames, hot surfaces, and sources of ignition.[3]
- Storage: Store in a dry, cool, and well-ventilated place below +30°C.[3][5] Keep containers tightly closed.[3]

- Incompatible Materials: Strong oxidizing agents and strong bases.[3]
- Hazardous Decomposition Products: Thermal decomposition can release irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen chloride gas.[3]

## Logical Relationships

The following diagram illustrates the key informational relationships for **1-chlorononane**.



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Caption: Informational hierarchy for **1-Chlorononane**.

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- To cite this document: BenchChem. [Technical Guide: 1-Chlorononane (CAS No. 2473-01-0)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7799559/docs#technical-guide-1-chlorononane-cas-no-2473-01-0\]](https://www.benchchem.com/product/b7799559/docs#technical-guide-1-chlorononane-cas-no-2473-01-0)

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